

Synonyms and alternative names for 2-chloroethyl laurate

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Compound of Interest

Compound Name: 2-Chloroethyl laurate

Cat. No.: B1585014

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An In-Depth Technical Guide to **2-Chloroethyl Laurate**: Nomenclature, Properties, and Synthetic Applications

Introduction

2-Chloroethyl laurate is a fatty acid ester that holds significance as a chemical intermediate in various synthetic applications. For researchers, scientists, and professionals in drug development, a thorough understanding of this compound's identity, properties, and reactivity is crucial for its effective utilization. The presence of a reactive chloroethyl group combined with a long, lipophilic laurate chain imparts unique characteristics that can be exploited in the synthesis of more complex molecules. This guide provides a comprehensive technical overview of **2-chloroethyl laurate**, from its fundamental chemical identity and synonyms to its synthesis and potential applications in advanced scientific research.

Chemical Identity and Nomenclature

Accurate identification of a chemical compound is the foundation of scientific research. **2-Chloroethyl laurate** is known by several alternative names and identifiers across various chemical databases and publications. Establishing a clear understanding of this nomenclature is essential for exhaustive literature searches and unambiguous communication in a research setting.

Synonyms and Alternative Names:

- 2-Chloroethyl dodecanoate[1][2][3]
- Dodecanoic acid, 2-chloroethyl ester[1][2][3]
- Lauric acid β -chloroethyl ester[1][2]
- Lauric acid 2-chloroethyl ester[4][5]
- NSC 406536[4]

Key Identifiers:

- CAS Registry Number: 64919-15-9[1][2][4]
- Molecular Formula: $C_{14}H_{27}ClO_2$ [1][2][4]
- Molecular Weight: 262.82 g/mol [1][4]
- IUPAC Name: 2-chloroethyl dodecanoate[1]

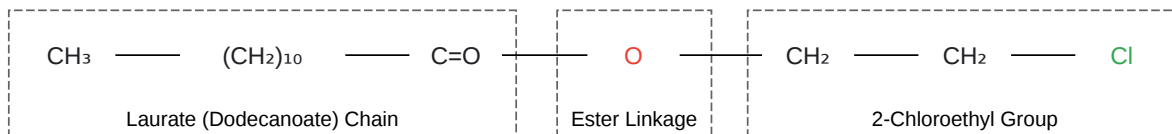


Figure 1: Chemical Structure of 2-Chloroethyl Laurate

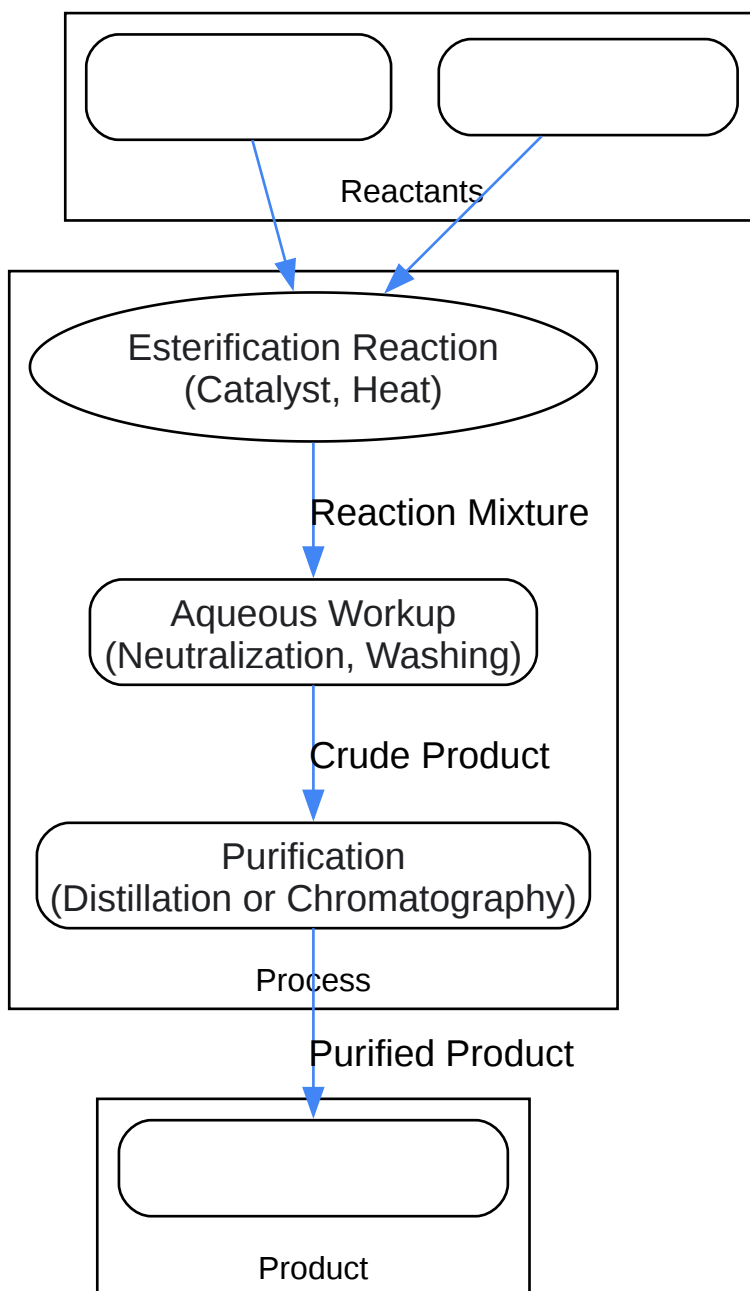


Figure 2: General Synthesis Workflow

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